

Application Notes and Protocols for GB83 in In Vitro Cell Culture Assays

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Compound of Interest

Compound Name: GB83

Cat. No.: B15140313

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Introduction

GB83 is a small molecule modulator of Protease-Activated Receptor 2 (PAR2), a G-protein-coupled receptor (GPCR) implicated in a variety of physiological and pathological processes, including inflammation and pain.^[1] Initially identified as a PAR2 antagonist, recent studies have re-characterized **GB83** as a bona fide PAR2 agonist with a unique mechanism of action.^{[1][2]}^[3] Unlike canonical agonists like trypsin or PAR2-activating peptide (PAR2-AP), **GB83** induces a delayed and sustained activation of PAR2. This leads to prolonged receptor desensitization and internalization, which likely explains its previously observed inhibitory effects in certain experimental contexts.^{[1][2]}

Activation of PAR2 by **GB83** triggers key downstream signaling events, including an increase in intracellular calcium levels and the phosphorylation of Mitogen-Activated Protein Kinases (MAPKs) such as ERK1/2 and p38.^{[2][4]} Furthermore, **GB83** promotes the sustained recruitment of β -arrestin to PAR2, leading to profound receptor endocytosis and a delayed recovery of the receptor to the cell surface.^{[1][2]} This distinct signaling profile makes **GB83** a valuable pharmacological tool for dissecting the nuanced roles of PAR2 signaling in various disease models.

These application notes provide detailed protocols for utilizing **GB83** in common in vitro cell culture assays to characterize its effects on PAR2 signaling.

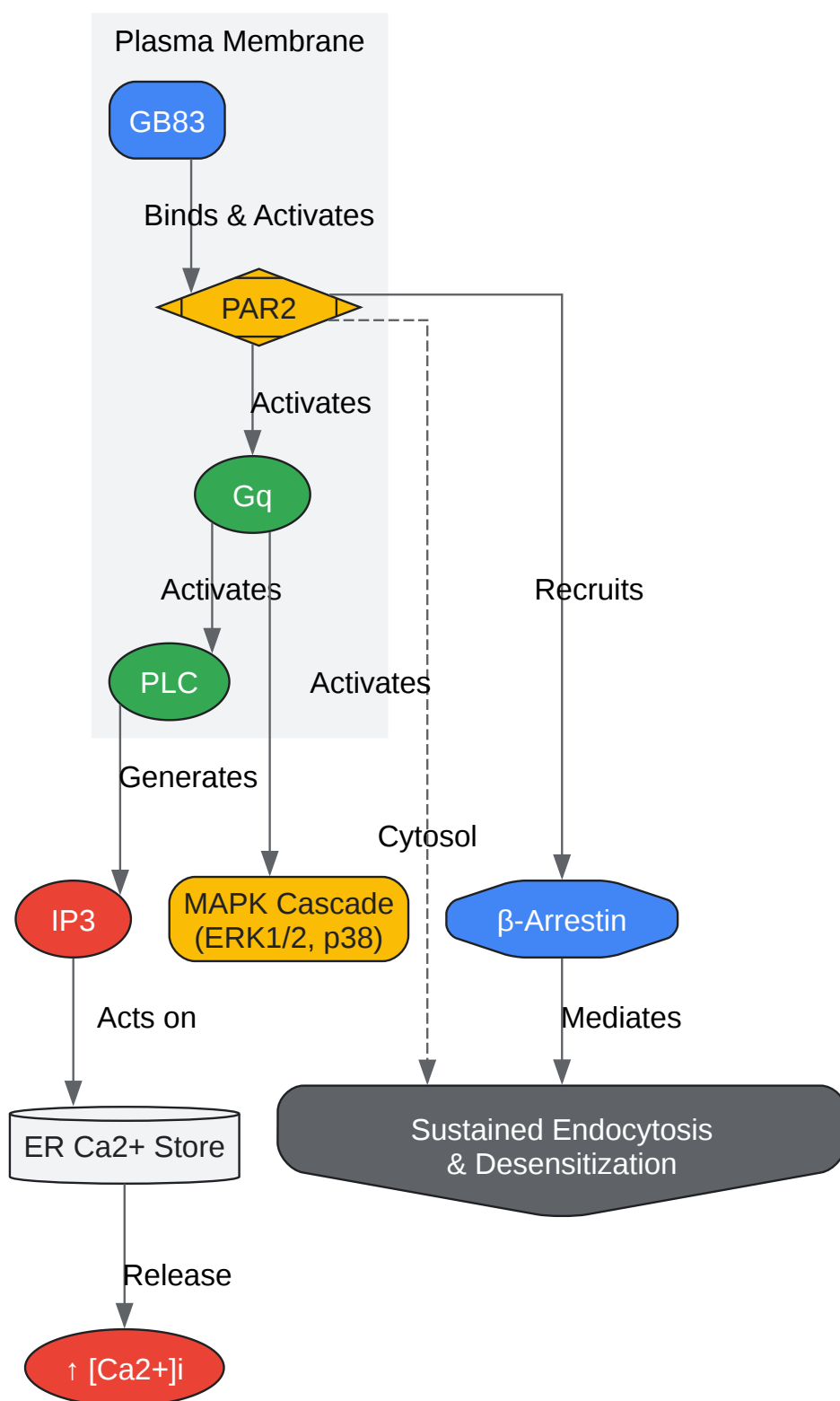
Data Presentation: Summary of Experimental Conditions

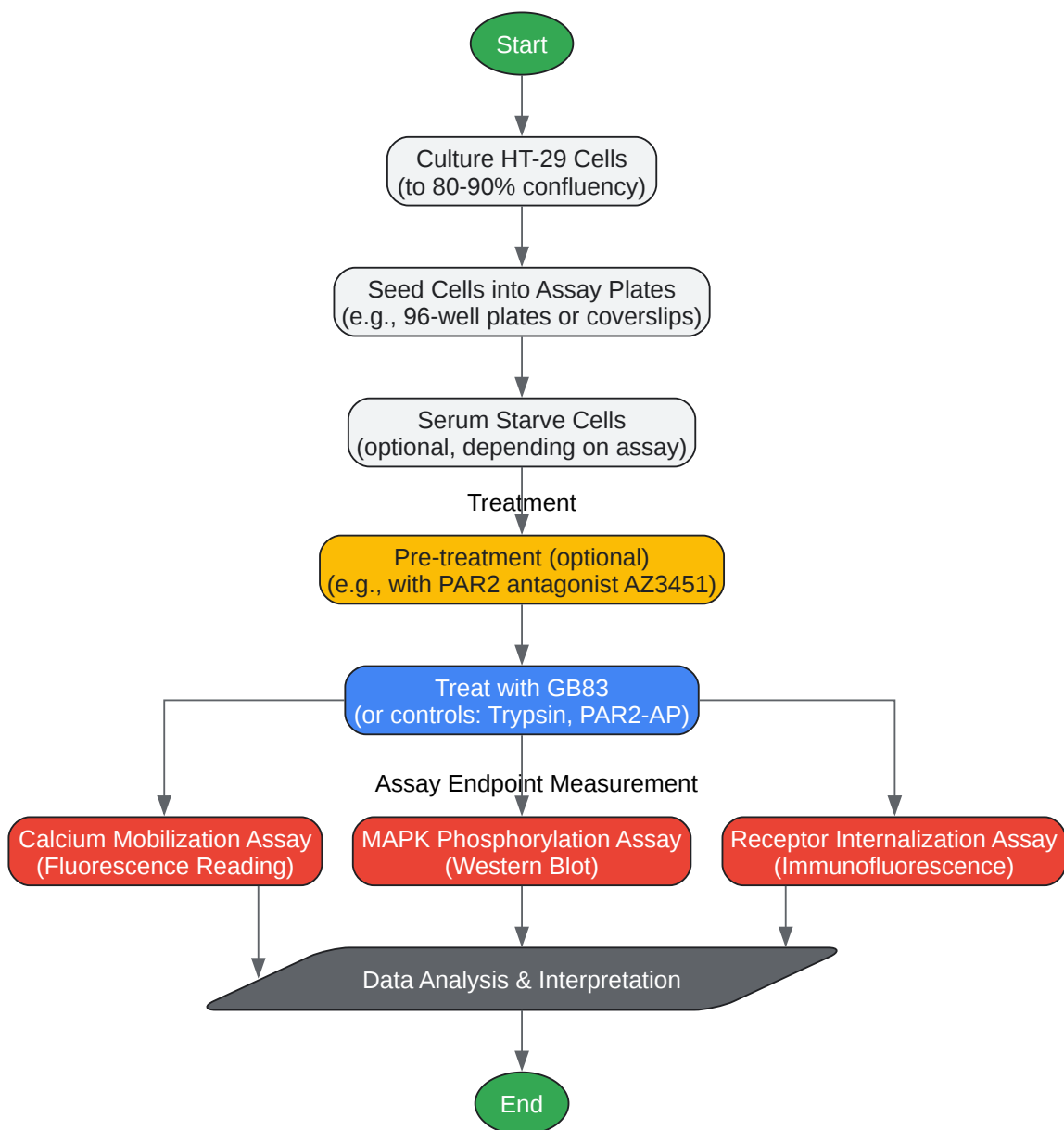
The following table summarizes the typical concentrations and conditions for using **GB83** and associated reagents in in vitro assays with the human colorectal adenocarcinoma cell line, HT-29.

Reagent	Cell Line	Concentration	Assay Type	Purpose	Reference
GB83	HT-29	30 μ M	Calcium Mobilization, MAPK Phosphorylation, Receptor Internalization	PAR2 Agonist	[1]
Trypsin	HT-29	30 U/mL	Calcium Mobilization, MAPK Phosphorylation, Receptor Internalization	Positive Control (Canonical PAR2 Agonist)	[1]
PAR2-AP	HT-29	30 μ M	Calcium Mobilization, MAPK Phosphorylation, Receptor Internalization	Positive Control (Peptide PAR2 Agonist)	[1]
AZ3451	HT-29	1 μ M	Calcium Mobilization, MAPK Phosphorylation	Negative Control (PAR2 Antagonist)	[1] [4]

Signaling Pathway and Experimental Workflow Visualization

The following diagrams illustrate the signaling pathway of **GB83**-mediated PAR2 activation and a general workflow for the described in vitro assays.





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